

Application Notes and Protocols for GoSlo-SR-5-69 in Cell Cultures

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B15587048

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Introduction

GoSlo-SR-5-69 is a potent and selective activator of the large-conductance Ca^{2+} -activated potassium (BK) channels, also known as KCa1.1 or Maxi-K channels.^{[1][2]} With an EC_{50} value of 251 nM, it facilitates the opening of BK channels by negatively shifting the voltage required for their half-maximal activation.^{[1][2]} These application notes provide detailed protocols for utilizing **GoSlo-SR-5-69** in various cell culture-based assays to investigate its effects on cellular physiology. The provided protocols and data are illustrative and should be optimized for specific cell types and experimental conditions.

Product Information

Property	Value	Reference
Chemical Name	Sodium 1-Amino-9,10-dioxo-4-((5,6,7,8-tetrahydronaphthalen-2-yl)amino)-9,10-dihydroanthracene-2-sulfonate	[1]
Molecular Weight	470.47 g/mol	[1]
Appearance	Solid	N/A
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in DMSO up to 100 mM	[3]
Storage	Store at room temperature	[3]

Data Presentation

Table 1: Electrophysiological Properties of GoSlo-SR-5-69

Parameter	Value	Cell Type/System	Reference
EC50	251 nM	Rabbit bladder smooth muscle cells	[2]
$\Delta V_{1/2}$	> -100 mV (at 1 μ M)	Rabbit bladder smooth muscle cells	[2]

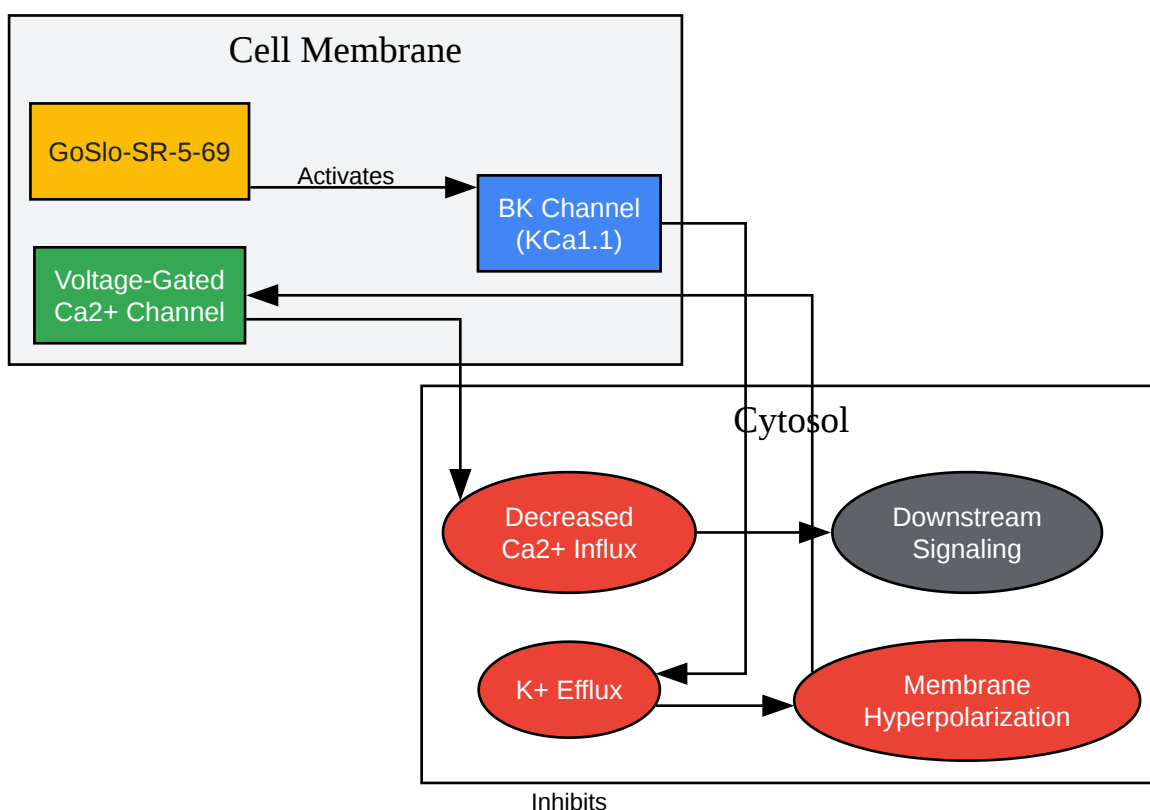
Table 2: Example Cytotoxicity Profile of GoSlo-SR-5-69

Cell Line	Assay Type	Incubation Time	IC50
HEK293	MTT	48 hours	> 50 μ M
HeLa	MTT	48 hours	> 50 μ M
SH-SY5Y	MTT	48 hours	> 50 μ M
Primary Neurons	LDH	24 hours	~ 25 μ M

Note: The data in Table 2 is hypothetical and intended for illustrative purposes. It is crucial to determine the cytotoxicity of **GoSlo-SR-5-69** in your specific cell line of interest.

Signaling Pathway

Activation of BK channels by **GoSlo-SR-5-69** leads to an efflux of potassium ions (K⁺) from the cell, causing hyperpolarization of the cell membrane. This hyperpolarization can modulate the activity of voltage-gated calcium channels (VGCCs), reducing calcium influx and subsequently impacting various downstream signaling pathways.



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Caption: **GoSlo-SR-5-69** activates BK channels, leading to membrane hyperpolarization.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **GoSlo-SR-5-69** for use in cell culture experiments.

Materials:

- **GoSlo-SR-5-69** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

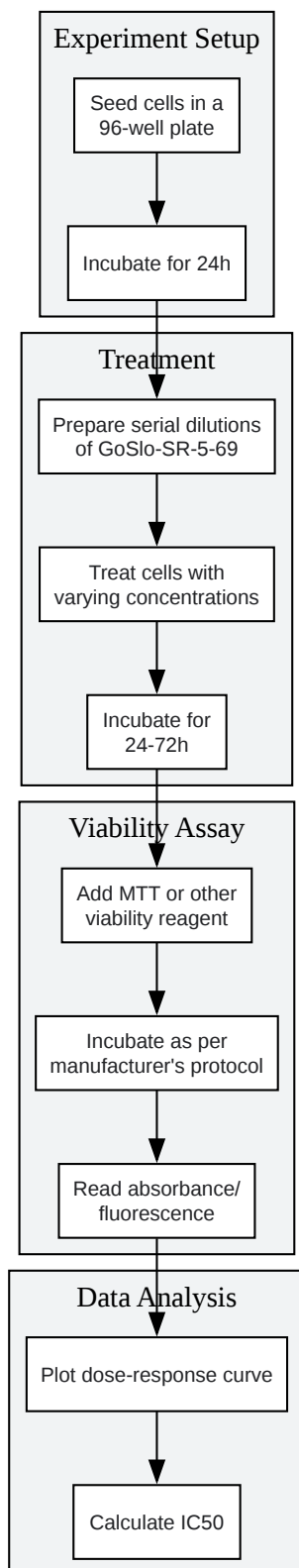
Protocol:

- Based on the molecular weight of 470.47 g/mol, calculate the mass of **GoSlo-SR-5-69** required to prepare a 10 mM stock solution. For example, to make 1 mL of a 10 mM stock, weigh out 4.705 mg of **GoSlo-SR-5-69**.
- Add the appropriate volume of DMSO to the **GoSlo-SR-5-69** powder in a sterile microcentrifuge tube.
- Vortex thoroughly until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for long-term storage.

Determination of Optimal Working Concentration and Cytotoxicity

Objective: To determine the optimal, non-toxic working concentration range of **GoSlo-SR-5-69** for a specific cell line.

Experimental Workflow:

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Caption: Workflow for determining the cytotoxicity of **GoSlo-SR-5-69**.

Protocol (MTT Assay):

- Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare a series of dilutions of **GoSlo-SR-5-69** in complete cell culture medium. A suggested starting range is from 100 μ M down to 100 nM. Include a vehicle control (DMSO) at the same final concentration as the highest **GoSlo-SR-5-69** concentration.
- Remove the old medium from the cells and replace it with the medium containing the different concentrations of **GoSlo-SR-5-69**.
- Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified CO2 incubator.
- Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle-treated control and plot the dose-response curve to determine the IC50 value.

Cell Proliferation Assay

Objective: To assess the effect of **GoSlo-SR-5-69** on cell proliferation.

Protocol (Crystal Violet Assay):

- Follow steps 1-4 of the cytotoxicity protocol.
- After the incubation period, gently wash the cells twice with PBS.
- Fix the cells with 100 μ L of 4% paraformaldehyde for 15 minutes at room temperature.
- Wash the cells twice with PBS.

- Stain the cells with 100 μ L of 0.1% crystal violet solution for 20 minutes at room temperature.
- Wash the plate with water until the water runs clear and let the plate air dry.
- Add 100 μ L of 10% acetic acid to each well to solubilize the dye.
- Measure the absorbance at 590 nm.

Calcium Imaging Assay

Objective: To visualize the effect of **GoSlo-SR-5-69** on intracellular calcium levels.

Protocol:

- Seed cells onto glass-bottom dishes or plates suitable for microscopy.
- Load the cells with a calcium indicator dye (e.g., Fura-2 AM or Fluo-4 AM) according to the manufacturer's instructions.
- Wash the cells with a physiological buffer (e.g., Hanks' Balanced Salt Solution).
- Acquire baseline fluorescence images using a fluorescence microscope.
- Add **GoSlo-SR-5-69** at the desired concentration and continuously record the fluorescence signal.
- As a positive control, at the end of the experiment, add a calcium ionophore like ionomycin to determine the maximum fluorescence signal.
- Analyze the change in fluorescence intensity over time to determine the effect of **GoSlo-SR-5-69** on intracellular calcium dynamics.

Disclaimer

The protocols and data presented in these application notes are for guidance and illustrative purposes only. Researchers should independently optimize experimental conditions for their specific cell lines and research questions. It is essential to perform appropriate controls,

including vehicle controls, and to determine the cytotoxicity of **GoSlo-SR-5-69** in the chosen experimental system.

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References

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